

Comparative study of different catalysts for the selective hydrogenation of cinnamaldehyde

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A Comparative Study of Catalysts for the Selective Hydrogenation of Cinnamaldehyde

The selective hydrogenation of cinnamaldehyde (CAL) to cinnamyl alcohol (COL) is a crucial transformation in the fine chemical and pharmaceutical industries, with COL being a valuable intermediate for fragrances, agrochemicals, and drugs. The primary challenge in this reaction lies in the preferential reduction of the C=O bond over the thermodynamically more favorable C=C bond. This guide provides a comparative analysis of various heterogeneous catalysts for this reaction, supported by experimental data, detailed protocols, and visualizations to aid researchers in catalyst selection and experimental design.

Catalytic Performance Comparison

The efficacy of a catalyst in the selective hydrogenation of cinnamaldehyde is primarily evaluated by its activity (conversion of cinnamaldehyde) and its selectivity towards the desired product, cinnamyl alcohol. The following table summarizes the performance of different classes of catalysts under various reaction conditions as reported in the literature.



Cataly st	Suppo rt	Temp. (°C)	Pressu re (bar H ₂)	Solven t	CAL Conv. (%)	COL Sel. (%)	Other Major Produ ct(s)	Refere nce
Noble Metal Catalyst s								
1% Pt	Silica	80	60	Ethanol	86.3	93.0	Hydroci nnamal dehyde (HCAL)	[1]
12 wt% Pt	SiO ₂ (wall- coated tube reactor)	90	10	Isoprop anol	98.8	90.0	HCAL	[2]
Pd	Al2O3	25	4	i- propan ol	-	26.0	HCAL	[3]
Ru	Al2Oз	10-60	-	Ethanol	-	-	HCAL, Hydroci nnamyl alcohol (HCOL)	[4]
Au	TiO ₂ -	100	20	Isoprop anol	-	-	HCAL	[5]
Ir-FeO _×	rutile TiO ₂	-	-	-	≥81 (Yield)	≥95	HCAL	[6]
[Rh(Ph BP₃) (cod)]	-	75	6.8	-	-	81.0	HCAL	[7]

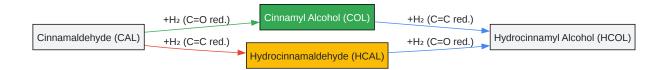


Bimetall ic Catalyst s								
Co1Re1	TiO₂	140	(formic acid as H- donor)	THF	99	89	HCOL	[8][9]
CoPt	Fe ₃ O ₄	160	30	-	95	84	HCAL	[10]
Au 50 Pd 5	TiO₂	100	1	-	(TOF 836 h ⁻¹)	-	HCAL, HCOL	[11]
Pt- Mo(NH ₄)_400N	Carbon	80	5	2- propan ol	-	-	HCAL	[12]
RuSA- NiNP	CNT	-	-	-	99	94 (to HCAL)	COL	[13]
Non- Noble Metal Catalyst								
Со	ZSM-5	90	20	-	72.7	78.5	HCAL	[8]
CoGa₃	-	100	20	-	-	96	HCAL	[14]

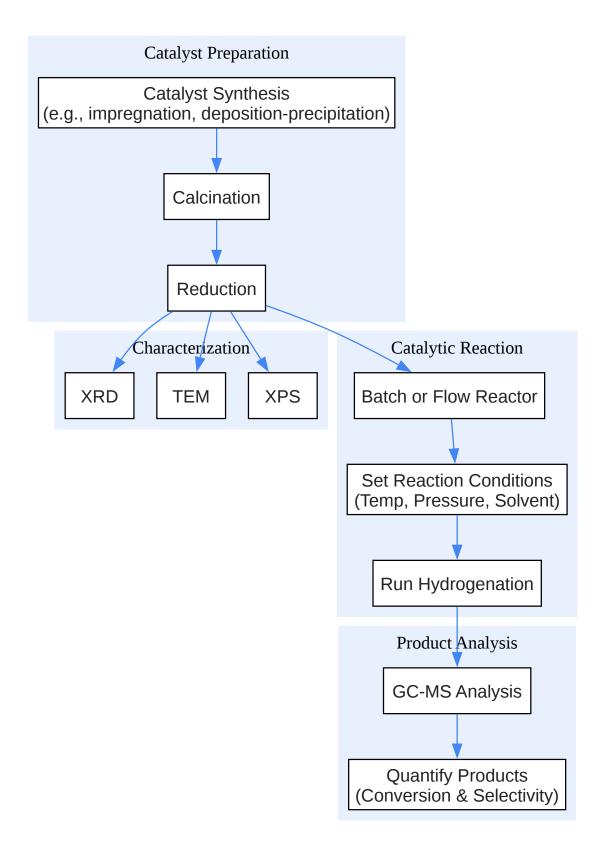
Reaction Pathways and Experimental Workflow

The hydrogenation of cinnamaldehyde can proceed through different pathways, leading to various products. The desired pathway involves the selective hydrogenation of the carbonyl group.

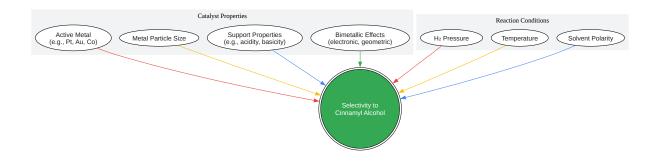












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